

Application Notes and Protocols: Adavivint Solubilization and Stock Solution Preparation

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Adavivint, also known as SM04690 or Lorecivivint, is a potent and selective small-molecule inhibitor of the canonical Wnt signaling pathway. [1][2][3][4] It demonstrates an EC50 of 19.5 nM in a high-throughput TCF/LEF-reporter assay using SW480 colon cancer cells. [1][4][5]

Adavivint is under investigation as a potential disease-modifying agent for osteoarthritis. [1][6]

Proper solubilization and preparation of stock solutions are critical for accurate and reproducible experimental results in both in vitro and in vivo studies. This document provides detailed protocols for the solubilization of Adavivint and the preparation of stock solutions.

Chemical Properties

A summary of the key chemical properties of **Adavivint** is provided in the table below.

Property	Value	Reference
Molecular Formula	C29H24FN7O	[2]
Molecular Weight	505.55 g/mol	[2]
CAS Number	1467093-03-3	[2]

Solubility Data



Adavivint exhibits varying solubility in different solvents. It is highly soluble in DMSO but practically insoluble in water and ethanol.[1][2] To achieve higher solubility, warming the solution at 37°C and using an ultrasonic bath is recommended.[4] It is crucial to use fresh, non-hygroscopic DMSO, as its moisture content can significantly reduce the solubility of **Adavivint**. [1][2]

Solvent	Solubility	Notes	Reference
DMSO	≥ 15 mg/mL	-	[3]
25 mg/mL (49.45 mM)	Requires sonication and warming.	[1][4][7]	
30 mg/mL (59.34 mM)	Use fresh DMSO.	[2]	_
33 mg/mL (65.28 mM)	Sonication is recommended.	[5]	
Water	< 0.1 mg/mL	Insoluble.	[1]
1 mg/mL (1.98 mM)	Requires sonication.	[7]	
Ethanol	-	Insoluble.	[2]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	2 mg/mL (3.96 mM)	Sonication is recommended.	[5]
10% DMSO + 90% corn oil	≥ 2.5 mg/mL (4.95 mM)	Clear solution.	[7]

Experimental Protocols Preparation of Adavivint Stock Solution (DMSO)

This protocol describes the preparation of a 10 mM Adavivint stock solution in DMSO.

Materials:

Adavivint powder



- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing: Accurately weigh the desired amount of Adavivint powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 5.056 mg of Adavivint (Molecular Weight: 505.55 g/mol).
- Solvent Addition: Add the calculated volume of fresh DMSO to the vial containing the Adavivint powder. For a 10 mM stock, you would add 1 mL of DMSO to 5.056 mg of Adavivint.
- Dissolution:
 - Vortex the solution vigorously for 1-2 minutes.
 - If the solid does not fully dissolve, place the vial in an ultrasonic bath for 5-10 minutes.
 - Gentle warming at 37°C can also aid in dissolution.[4]
 - Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1]
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][2]

Preparation of Working Solutions for In Vivo Studies



For in vivo experiments, **Adavivint** is often formulated in a vehicle containing co-solvents to ensure solubility and bioavailability. Below are examples of formulations. It is recommended to prepare these working solutions fresh on the day of use.[1]

Formulation 1: PEG300, Tween-80, and Saline

This protocol yields a clear solution of $\geq 2.5 \text{ mg/mL.}[1]$

Materials:

- Adavivint stock solution in DMSO (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline (0.9% NaCl in ddH₂O)

Procedure (for 1 mL of working solution):

- Add 100 μL of a 25.0 mg/mL Adavivint DMSO stock solution to 400 μL of PEG300 and mix thoroughly.[1]
- Add 50 μL of Tween-80 to the mixture and mix until a clear solution is obtained.[1]
- Add 450 μL of saline to bring the final volume to 1 mL and mix well.[1]

Formulation 2: Corn Oil

Materials:

- Adavivint stock solution in DMSO
- Corn oil

Procedure (for 1 mL of working solution):

Add 50 μL of a 3.6 mg/mL clear Adavivint DMSO stock solution to 950 μL of corn oil.[2]



Mix thoroughly until a homogenous solution is achieved.

Storage and Stability

Proper storage is critical to maintain the activity of **Adavivint**.

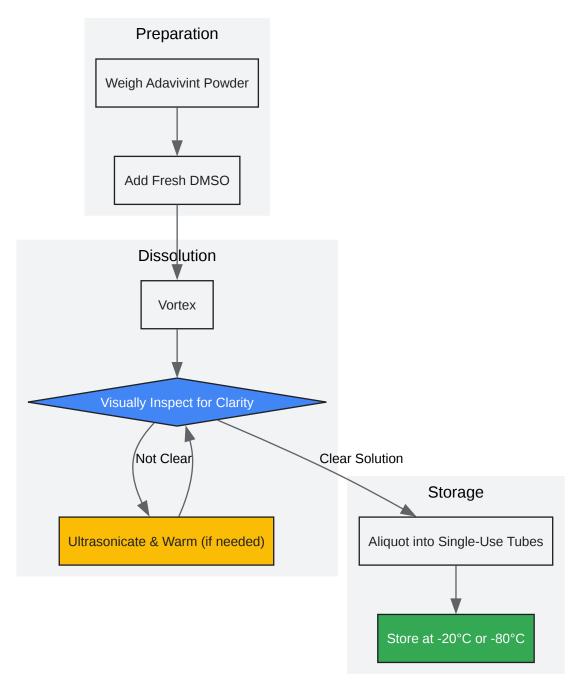
Form	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	[2][5]
4°C	2 years	[3][7]	
Stock Solution in Solvent	-80°C	6 months - 1 year	[1][2]
-20°C	1 month	[1][2]	

Note: To ensure the stability and efficacy of the compound, it is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles.[1] For in vivo working solutions, fresh preparation on the day of use is advised.[1]

Workflow and Signaling Pathway Diagrams



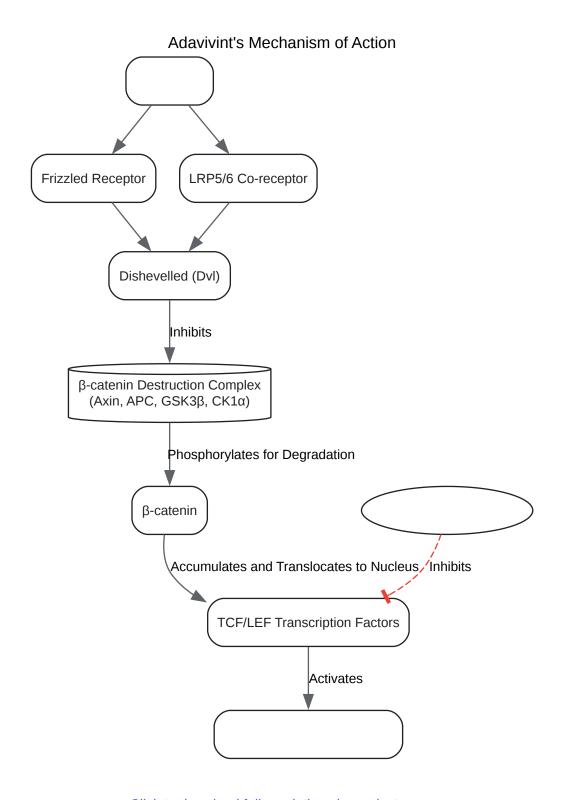
Adavivint Solubilization and Stock Solution Workflow



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Caption: Workflow for **Adavivint** solubilization and stock solution preparation.





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Caption: Simplified Wnt signaling pathway and the inhibitory action of Adavivint.



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